

Physicochemical Properties of Benzene, [2-(methylthio)ethyl]-: A Technical Guide

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Compound of Interest

Compound Name: Benzene, [2-(methylthio)ethyl]-

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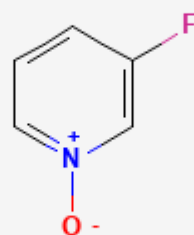
Introduction

Benzene, [2-(methylthio)ethyl]-, also known as methyl 2-phenylethyl sulfide, is an organic compound belonging to the thioether family. While specific experimental data for this compound is limited in publicly accessible literature, this guide provides a summary of its known properties, predicted values based on related compounds, and general experimental protocols for the determination of key physicochemical parameters. This document is intended to serve as a foundational resource for professionals in research and development who may be working with this or structurally similar molecules.

Chemical Identity

Identifier	Value
Chemical Name	Benzene, [2-(methylthio)ethyl]-
Synonym	Methyl 2-phenylethyl sulfide
CAS Number	5925-63-3
Molecular Formula	C ₉ H ₁₂ S[1]
Molecular Weight	152.26 g/mol [1]

Chemical Structure



Physicochemical Properties

Quantitative experimental data for **Benzene, [2-(methylthio)ethyl]-** is not readily available in the cited literature. The following table includes basic known values and provides data for a structurally related compound, Phenethyl phenyl sulfide (CAS 13865-49-1), for comparative purposes. It is important to note that these values are not directly transferable but can offer an estimation.

Property	Benzene, [2-(methylthio)ethyl]-	Phenethyl phenyl sulfide (for comparison)
Boiling Point	Data not available	337.7 °C @ 760 mmHg (estimated)[2]
Melting Point	Data not available	Data not available
Density	Data not available	1.08 g/cm ³ (estimated)[3]
Solubility in Water	Data not available	2.977 mg/L @ 25 °C (estimated)[2]
LogP (o/w)	Data not available	4.4 (Computed)[4]

Experimental Protocols

Detailed experimental protocols for **Benzene, [2-(methylthio)ethyl]-** are not available. However, the following are general and widely accepted methods for determining the key physicochemical properties of liquid organic compounds like thioethers.

Determination of Boiling Point (Micro-reflux method)[5][6]

This method is suitable for small sample volumes.

- **Apparatus Setup:** A small test tube containing approximately 0.5 mL of the liquid sample and a boiling chip is placed in a heating block. A thermometer is positioned with its bulb in the vapor phase above the liquid surface.
- **Heating:** The sample is heated gently until it boils and a reflux ring of condensing vapor is observed on the walls of the test tube.
- **Measurement:** The temperature is recorded when the reflux ring is stable and surrounds the thermometer bulb. This temperature is the boiling point of the liquid at the recorded atmospheric pressure.

Determination of Density[7][8]

The density of a liquid can be determined by measuring its mass and volume.

- **Mass Measurement:** A known volume of the liquid (e.g., 1.00 mL) is accurately dispensed into a tared vial using a calibrated micropipette. The mass of the liquid is then determined using an analytical balance.
- **Volume Measurement:** Alternatively, a pycnometer can be used for higher accuracy. The pycnometer is weighed empty, then filled with the sample liquid, and weighed again. The volume of the pycnometer is known, allowing for the calculation of the liquid's density.
- **Calculation:** Density is calculated by dividing the mass of the liquid by its volume ($\rho = m/V$). The measurement should be performed at a constant, recorded temperature.

Determination of Solubility in Water[9][10]

- **Sample Preparation:** A series of vials are prepared, each containing a known volume of distilled water.
- **Addition of Solute:** Increasing, precisely measured amounts of **Benzene, [2-(methylthio)ethyl]-** are added to each vial.
- **Equilibration:** The vials are sealed and agitated at a constant temperature for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached.
- **Observation and Quantification:** The vials are visually inspected for the presence of undissolved solute. For quantitative measurement, the saturated solution is filtered, and the concentration of the dissolved compound is determined using an appropriate analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Logical Workflow for Compound Characterization

As no specific signaling pathways involving **Benzene, [2-(methylthio)ethyl]-** have been identified, the following diagram illustrates a typical logical workflow for the synthesis and characterization of a novel organic compound.

Figure 1. General Workflow for Synthesis and Characterization

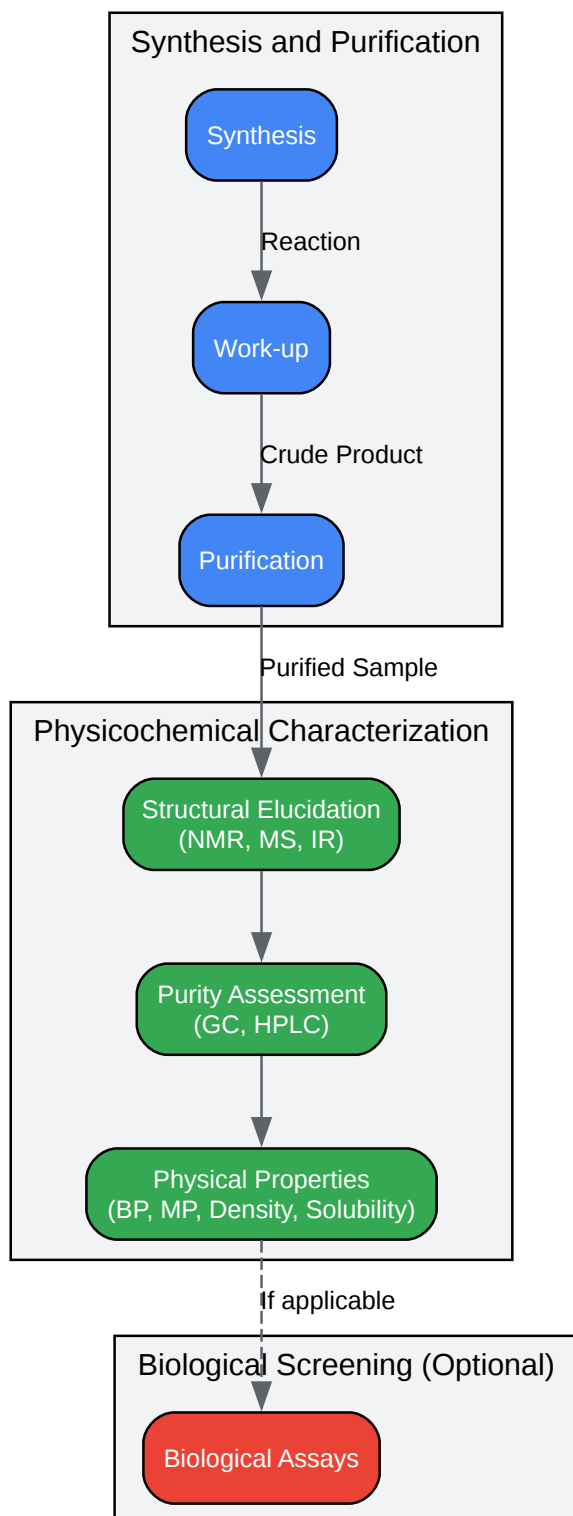
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Figure 1. General Workflow for Synthesis and Characterization

Conclusion

This technical guide consolidates the available physicochemical information for **Benzene, [2-(methylthio)ethyl]-**. While experimental data for this specific compound is sparse, the provided information on its basic properties, along with general methodologies for determining other key parameters, offers a valuable starting point for researchers. The logical workflow for compound characterization further provides a systematic approach for the synthesis and analysis of this and similar molecules. Further experimental investigation is necessary to fully characterize the physicochemical profile of **Benzene, [2-(methylthio)ethyl]-**.

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References

- 1. chembk.com [chembk.com]
- 2. phenethyl phenyl sulfide [flavscent.com]
- 3. 2-Phenylethyl phenyl sulfide Price from Supplier Brand Shanghai ChemSrc Trading Co., Ltd. on Chemsr.com [m.chemsrc.com]
- 4. Phenethyl phenyl sulfide | C₁₄H₁₄S | CID 139634 - PubChem [pubchem.ncbi.nlm.nih.gov]
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